

An In-depth Technical Guide to 2-Chloro-3-(trifluoromethyl)quinoxaline

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Compound of Interest

Compound Name: 2-Chloro-3-(trifluoromethyl)quinoxaline

Cat. No.: B1299053

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data on **2-Chloro-3-(trifluoromethyl)quinoxaline**, a key building block in medicinal chemistry and drug discovery. Its utility is particularly noted in the synthesis of complex quinoxaline scaffolds for investigating structure-activity relationships (SAR) in neuropharmacology.

Physicochemical Properties

The fundamental molecular properties of **2-Chloro-3-(trifluoromethyl)quinoxaline** are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₉ H ₄ ClF ₃ N ₂	[1] [2] [3]
Molecular Weight	232.59 g/mol	[2] [4] [5]
CAS Number	254732-51-9	[1] [2] [3]

Structural Information

The chemical structure of **2-Chloro-3-(trifluoromethyl)quinoxaline** is foundational to its reactivity and interaction with biological targets. The diagram below illustrates the arrangement of its constituent atoms.

Chemical structure of **2-Chloro-3-(trifluoromethyl)quinoxaline**.

Experimental Protocols

Due to the nature of this request, specific experimental protocols are not applicable as the provided information is based on established chemical data rather than novel experimental findings. The molecular weight and formula are determined through standard analytical techniques such as mass spectrometry and elemental analysis.

Applications in Research

2-Chloro-3-(trifluoromethyl)quinoxaline serves as a crucial intermediate in the synthesis of various bioactive molecules. Notably, it is utilized in the development of subtype-selective ligands for 5-HT₃ serotonin receptors.[2] The presence of the trifluoromethyl group can enhance metabolic stability and membrane permeability, making it a valuable moiety in drug design.[2] Researchers also explore related trifluoromethylquinoxaline 1,4-dioxides for their potential as DNA-damaging antimicrobial agents.[2]

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References

- 1. vibrantpharma.com [vibrantpharma.com]
- 2. 2-Chloro-3-(trifluoromethyl)quinoxaline|CAS 254732-51-9 [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. 2-Chloro-3-(trifluoromethyl)quinoxaline, 96% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.ie]

- 5. 2-Chloro-3-(trifluoromethyl)quinoxaline, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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